

Essential Safety and Operational Guide for Handling BP14979

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Compound of Interest

Compound Name: BP14979
CAS No.: 1000036-77-0
Cat. No.: B606322

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BP14979**. As a novel research chemical with limited safety data, it is imperative to treat **BP14979** as a potent, hazardous compound and to adhere to strict laboratory safety protocols.

Compound Identification and Properties

BP14979 is a selective dopamine D3 receptor (D3R) partial agonist. It is an investigational compound being studied for its potential therapeutic effects. Given its neuroactive properties, all handling procedures must be conducted with the utmost care to prevent accidental exposure.

Property	Data
Synonyms	BP1,4979; BP 1.4979
Chemical Name	N-((1r,4r)-4-(2-(4-(3-cyanophenyl)piperazin-1-yl)ethyl)cyclohexyl)-3-methoxypropanamide
CAS Number	1000036-77-0
Molecular Formula	C ₂₃ H ₃₄ N ₄ O ₂
Molecular Weight	398.55 g/mol
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in dimethyl sulfoxide (DMSO)
Storage	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C, dry and dark.

Personal Protective Equipment (PPE)

Due to the lack of a formal Safety Data Sheet (SDS), a conservative approach to PPE is mandatory. The following PPE must be worn at all times when handling **BP14979**:

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection in case of a tear in the outer glove.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from airborne powder and splashes.
Body Protection	A fully buttoned laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of airborne particles.

Experimental Protocols: Handling and Use

All procedures involving **BP14979** should be performed in a designated area within a certified chemical fume hood to minimize inhalation exposure.

Preparation of Stock Solutions

- Designated Workspace: Prepare the workspace within the chemical fume hood by lining it with absorbent pads.
- Weighing: Use an analytical balance within the fume hood or a containment enclosure to weigh the powdered **BP14979**.
- Dissolving: Slowly add the solvent (e.g., DMSO) to the weighed powder in a suitable container. Cap the container and vortex or sonicate until fully dissolved.
- Labeling: Clearly label the container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

- Storage: Store the stock solution in a tightly sealed container at the recommended temperature (-20°C for long-term storage).

General Handling

- Avoid creating dust when handling the powdered form.
- Use dedicated spatulas and glassware.
- After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) and dispose of all waste as hazardous.
- Wash hands thoroughly after removing gloves.

Disposal Plan

All waste contaminated with **BP14979** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Contaminated gloves, absorbent pads, pipette tips, and empty vials should be collected in a dedicated, clearly labeled hazardous waste container.
Liquid Waste	Unused solutions containing BP14979 should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
Sharps	Needles and syringes used for administering BP14979 solutions must be disposed of in a designated sharps container for hazardous chemical waste.

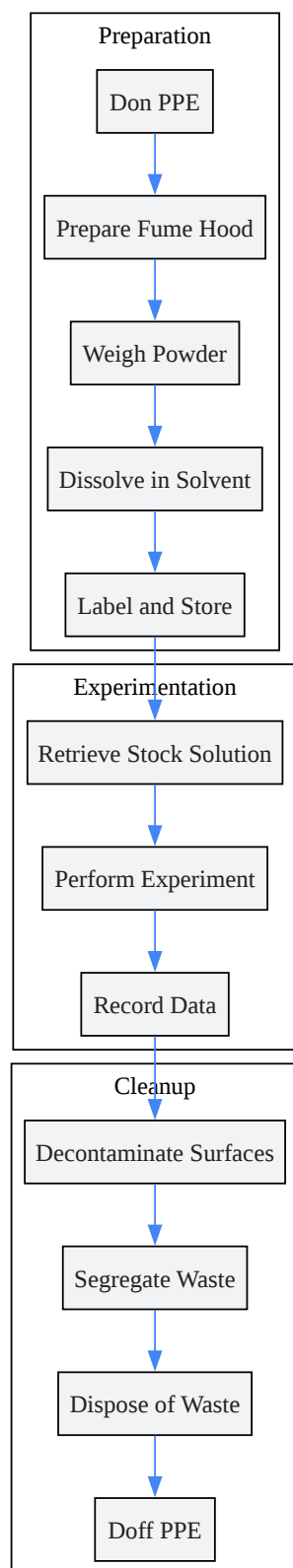
Follow all institutional and local regulations for the disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

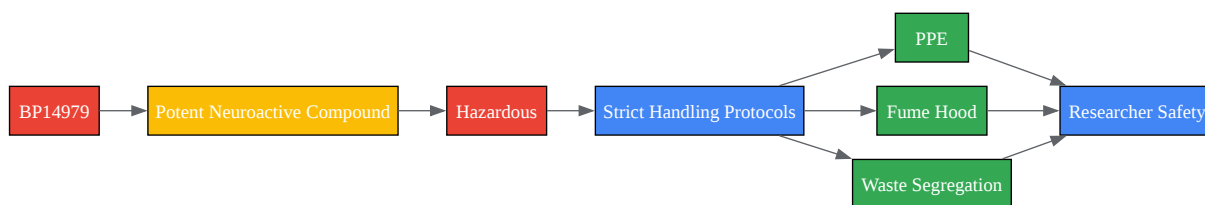
Emergency Procedures

Emergency Situation	Action
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. If the spill is small and you are trained to handle it, wear appropriate PPE, cover the spill with an absorbent material, and clean the area with a suitable solvent. Collect all cleanup materials in a sealed hazardous waste container. For large spills, contact your institution's EHS department immediately.

Visualized Workflows and Relationships

The following diagrams illustrate the standard workflow for handling **BP14979** and the logical relationships for ensuring safety.





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